

An In-depth Technical Guide to (Z)-9,17-Octadecadienal

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Compound of Interest

Compound Name: *9,17-Octadecadienal, (Z)-*

Cat. No.: *B14641822*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(Z)-9,17-Octadecadienal (CAS Number: 56554-35-9) is a long-chain unsaturated aldehyde that has been identified as a significant phytochemical component in the tuber of *Solena amplexicaulis*.^{[1][2][3]} Preliminary research indicates its potential as a bioactive compound, with reported antimicrobial properties.^{[1][2][3]} This technical guide provides a comprehensive overview of its chemical and physical properties, a proposed synthetic route, and a detailed discussion of its potential biological activities and mechanisms of action based on current knowledge of related long-chain aldehydes. Experimental protocols for its synthesis and biological evaluation are also presented to facilitate further research and drug development efforts.

Chemical and Physical Properties

(Z)-9,17-Octadecadienal is a C18 fatty aldehyde characterized by a cis double bond at the 9th position and a terminal double bond at the 17th position. Its chemical structure and properties are summarized below.

Table 1: Chemical and Physical Properties of (Z)-9,17-Octadecadienal

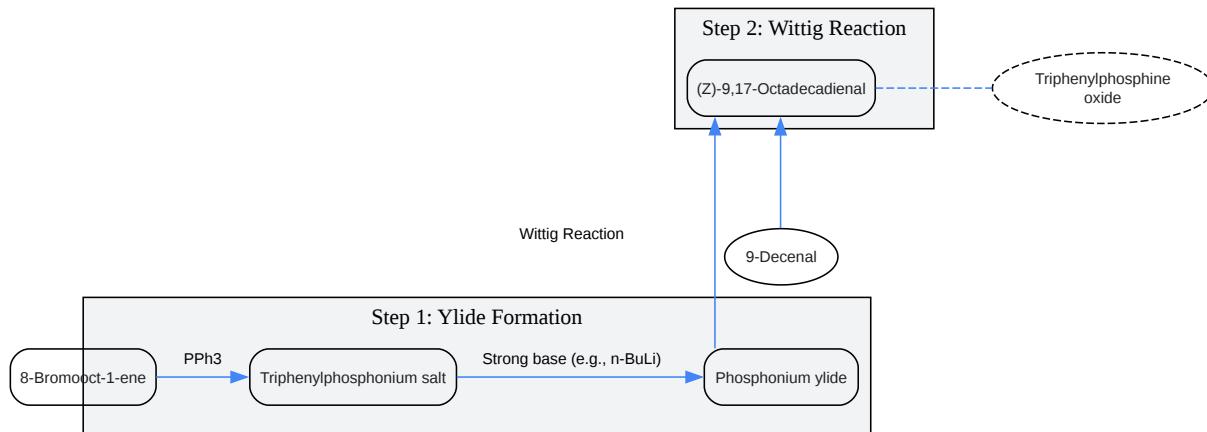
Property	Value	Source
CAS Number	56554-35-9	ChemIDplus, EPA DSSTox
Molecular Formula	C ₁₈ H ₃₂ O	PubChem[4]
Molecular Weight	264.45 g/mol	PubChem[4]
IUPAC Name	(9Z)-octadeca-9,17-dienal	PubChem[4]
Synonyms	(Z)-9,17-Octadecadienal, 9,17-Octadecadienal, (Z)-	PubChem[4]
Boiling Point (Predicted)	360.6 ± 21.0 °C	ChemicalBook
Density (Predicted)	0.848 ± 0.06 g/cm ³	ChemicalBook
LogP (Predicted)	6.7	PubChem[4]
Appearance	Not specified (likely an oil at room temperature)	Inferred from structure
Solubility	Predicted to be poorly soluble in water	Inferred from LogP

Synthesis

A specific, peer-reviewed synthesis of (Z)-9,17-Octadecadienal has not been reported in the literature. However, a plausible synthetic route can be designed based on established methodologies for the synthesis of long-chain unsaturated aldehydes and insect pheromones, such as the Wittig reaction.[5][6][7][8][9] A proposed two-step synthesis is outlined below.

Proposed Synthetic Pathway

The synthesis can be envisioned via a Wittig reaction between 9-decenal and the ylide generated from 8-bromooc-1-ene.



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Caption: Proposed Wittig reaction synthesis of (Z)-9,17-Octadecadienal.

Experimental Protocol for Synthesis

Step 1: Synthesis of (8-Octen-1-yl)triphenylphosphonium Bromide

- To a solution of triphenylphosphine (1.1 eq) in anhydrous toluene, add 8-bromooct-1-ene (1.0 eq).
- Reflux the mixture under an inert atmosphere (e.g., nitrogen or argon) for 24 hours.
- Cool the reaction mixture to room temperature, which should result in the precipitation of the phosphonium salt.
- Filter the precipitate, wash with cold toluene, and dry under vacuum to yield (8-octen-1-yl)triphenylphosphonium bromide.

Step 2: Synthesis of (Z)-9,17-Octadecadienal via Wittig Reaction

- Suspend (8-octen-1-yl)triphenylphosphonium bromide (1.1 eq) in anhydrous tetrahydrofuran (THF) under an inert atmosphere.
- Cool the suspension to -78 °C and add a strong base such as n-butyllithium (1.1 eq) dropwise. Allow the mixture to warm to 0 °C and stir for 1 hour to form the ylide (a characteristic orange-red color should appear).
- Cool the reaction mixture back to -78 °C and add a solution of 9-decenal (1.0 eq) in anhydrous THF dropwise.
- Allow the reaction to slowly warm to room temperature and stir overnight.
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to obtain pure (Z)-9,17-Octadecadienal. The Z-selectivity is generally favored with non-stabilized ylides.[\[7\]](#)[\[8\]](#)

Biological Activity and Mechanism of Action

While (Z)-9,17-Octadecadienal has been reported to possess antimicrobial properties, detailed studies on its specific activity and mechanism are lacking.[\[1\]](#)[\[2\]](#)[\[3\]](#) However, the bioactivity of long-chain aldehydes is a subject of growing interest, and insights can be drawn from related compounds.[\[10\]](#)[\[11\]](#)

Antimicrobial Activity

Long-chain aldehydes are known to exhibit antimicrobial effects against a range of microorganisms. The proposed mechanism of action for these compounds generally involves the disruption of microbial cell membranes. The lipophilic hydrocarbon chain facilitates insertion into the lipid bilayer, while the reactive aldehyde group can interact with membrane proteins

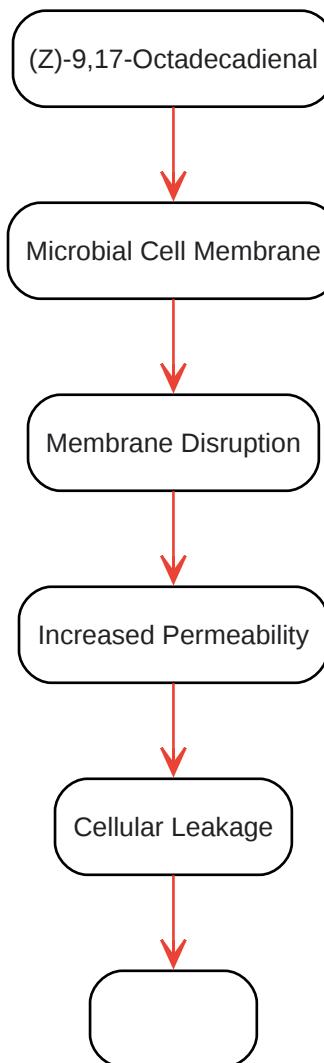
and lipids, leading to increased membrane permeability, leakage of cellular contents, and ultimately, cell death.

Table 2: Potential Antimicrobial Activity Profile of (Z)-9,17-Octadecadienal (Hypothetical)

Microbial Type	Predicted Activity	Putative Mechanism
Gram-positive bacteria	Moderate to High	Disruption of cell membrane integrity.
Gram-negative bacteria	Moderate	Disruption of outer and inner membranes.
Fungi	Moderate	Disruption of fungal cell membrane.

Signaling Pathways

The interaction of aldehydes with cellular components suggests they may modulate various signaling pathways. Aldehydes can induce oxidative stress, which in turn can activate stress-response pathways. In mammalian cells, lipid peroxidation-derived aldehydes are known to modulate signaling pathways related to inflammation and cell death.[\[12\]](#) It is plausible that (Z)-9,17-Octadecadienal could exert its biological effects through similar mechanisms.



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Caption: Postulated mechanism of antimicrobial action.

Experimental Protocols for Biological Evaluation

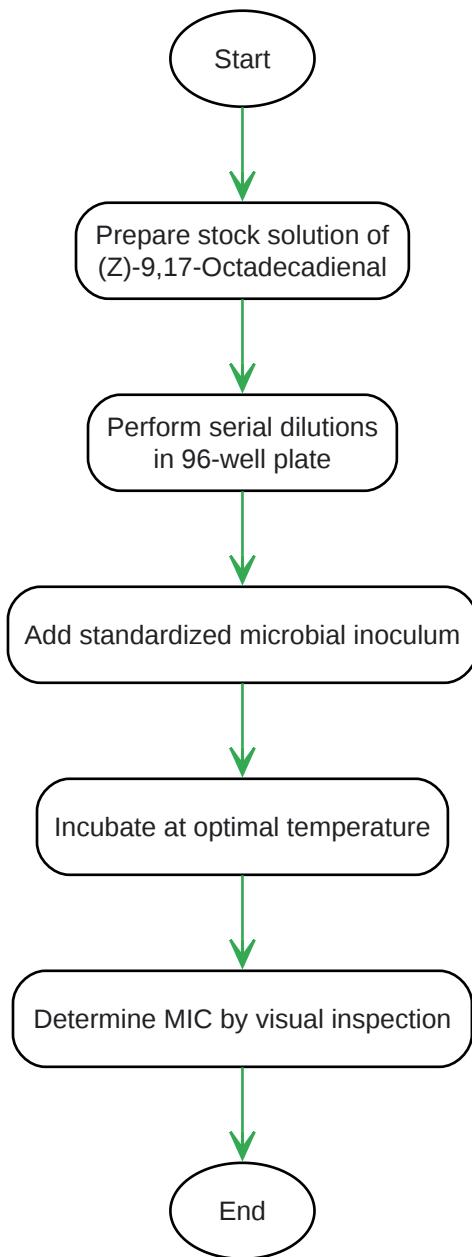
To substantiate the potential antimicrobial activity of (Z)-9,17-Octadecadienal, standardized *in vitro* assays are necessary.

Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standard procedure for determining the MIC of a compound against various microorganisms.

Protocol:

- Prepare a stock solution of (Z)-9,17-Octadecadienal in a suitable solvent (e.g., DMSO).
- In a 96-well microtiter plate, perform serial two-fold dilutions of the compound in Mueller-Hinton Broth (for bacteria) or RPMI-1640 medium (for fungi) to achieve a range of concentrations.
- Prepare a standardized inoculum of the test microorganism (e.g., 5×10^5 CFU/mL for bacteria).
- Add the microbial inoculum to each well of the microtiter plate.
- Include positive (microbes in broth without the compound) and negative (broth only) controls.
- Incubate the plates at the optimal temperature for the growth of the microorganism (e.g., 37 °C for 24 hours for bacteria).
- The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.



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Caption: Workflow for MIC determination.

Conclusion

(Z)-9,17-Octadecadienal is a naturally occurring long-chain aldehyde with potential antimicrobial properties. While research specifically on this compound is limited, this guide provides a framework for its synthesis and biological evaluation based on established chemical principles and the known activities of related molecules. Further investigation is warranted to

fully elucidate its therapeutic potential and mechanism of action, which could lead to the development of novel antimicrobial agents.

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